

Application Notes and Protocols for 2-Hydroxyethyl Benzoate as a Fragrance Ingredient

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Compound of Interest

Compound Name: 2-Hydroxyethyl benzoate

Cat. No.: B041798

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2-Hydroxyethyl benzoate** (CAS No. 94-33-7), a fragrance ingredient used in various consumer products. This document details its synthesis, physicochemical properties, odor profile, and applications in fragrance formulations. Furthermore, it provides in-depth experimental protocols for its analysis and safety assessment, with a focus on in vitro methods for determining skin sensitization potential.

Physicochemical Properties and Synthesis

2-Hydroxyethyl benzoate is the ester of benzoic acid and ethylene glycol. It is a colorless to pale yellow liquid with a mild aromatic odor.^{[1][2]} Its properties make it a versatile ingredient in fragrance compositions.

Table 1: Physicochemical Properties of **2-Hydroxyethyl Benzoate**

Property	Value	Reference(s)
CAS Number	94-33-7	[3]
Molecular Formula	C ₉ H ₁₀ O ₃	[3]
Molecular Weight	166.17 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	20-22 °C	[2]
Boiling Point	213-216 °C	[2]
Solubility	Soluble in ethanol, benzene, and methanol	[2]

Experimental Protocol: Synthesis of 2-Hydroxyethyl Benzoate via Fischer Esterification

This protocol is adapted from the general Fischer esterification method for benzoate esters.[4]
[5][6][7]

Objective: To synthesize **2-Hydroxyethyl benzoate** from benzoic acid and ethylene glycol using an acid catalyst.

Materials:

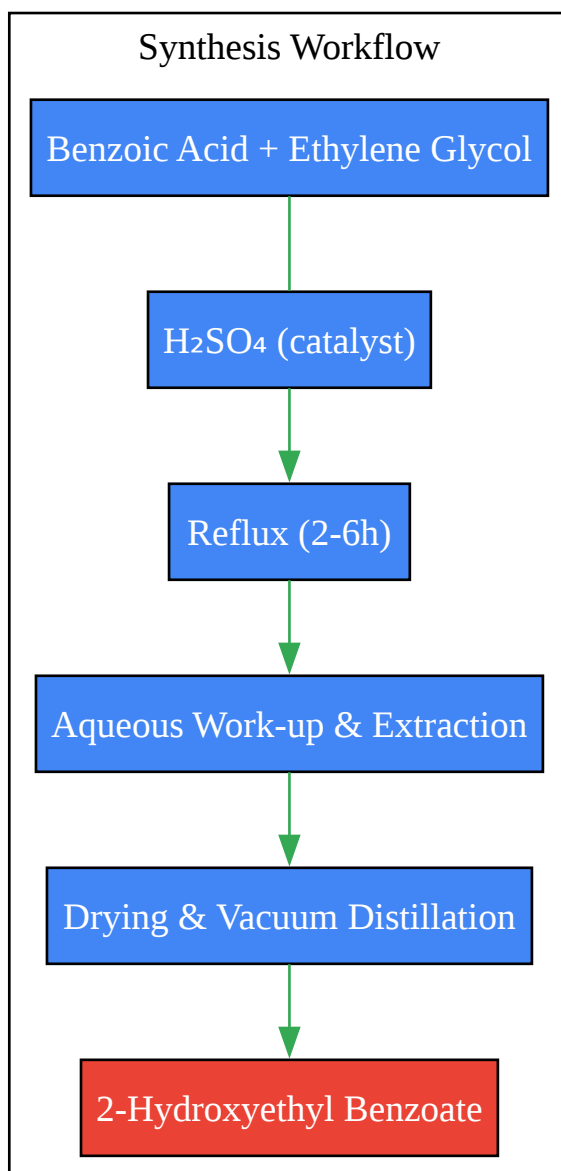
- Benzoic acid
- Ethylene glycol (excess)
- Concentrated sulfuric acid (catalyst)
- Dichloromethane or diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)

- Anhydrous sodium sulfate or magnesium sulfate
- Round-bottom flask, reflux condenser, separatory funnel, rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve benzoic acid (1.0 eq.) in an excess of anhydrous ethylene glycol (e.g., 5-10 eq.).^[4]
- **Catalyst Addition:** While stirring, slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.1-0.2 eq.).^[4]
- **Reflux:** Attach a reflux condenser and heat the reaction mixture to reflux for 2-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).^[4]
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with water and transfer it to a separatory funnel.
 - Extract the product with dichloromethane or diethyl ether.
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst, caution: CO₂ evolution), and brine.^[4]
- **Drying and Purification:**
 - Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.^[4]
 - Filter to remove the drying agent.
 - Evaporate the solvent using a rotary evaporator to obtain the crude **2-Hydroxyethyl benzoate**.
 - The crude product can be further purified by vacuum distillation.

Diagram 1: General Workflow for the Synthesis of **2-Hydroxyethyl Benzoate**



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Caption: General workflow for the synthesis of **2-Hydroxyethyl benzoate**.

Application in Fragrance Formulations

2-Hydroxyethyl benzoate serves multiple functions in fragrance compositions, acting as a fragrance ingredient, a modifier to blend and enhance other notes, and a fixative to prolong the scent's longevity.[8]

Odor Profile: **2-Hydroxyethyl benzoate** is described as having a mild aromatic odor.[1] Based on the profiles of structurally similar benzoate esters like ethyl benzoate and phenylethyl benzoate, its scent profile likely includes sweet, fruity, and soft floral notes with balsamic undertones.[8][9] A detailed characterization would require Gas Chromatography-Olfactometry (GC-O) analysis.[10][11][12]

Use in Formulations: Benzoate esters are often used in floral accords, such as rose, tuberose, and ylang-ylang, to add depth and sophistication.[8][9] Due to its relatively low volatility, **2-Hydroxyethyl benzoate** can act as a fixative, anchoring more volatile top and middle notes and extending the overall fragrance duration on the skin.[8]

Experimental Protocol: Stability Testing of a Fragrance Formulation

This protocol outlines a general procedure for assessing the stability of a cosmetic emulsion (e.g., a lotion) containing **2-Hydroxyethyl benzoate**. [5][6][7][13][14][15]

Objective: To evaluate the physical and chemical stability of a fragrance formulation under accelerated and real-time conditions.

Materials:

- Test emulsion containing **2-Hydroxyethyl benzoate**
- Control emulsion (without fragrance)
- Temperature and humidity-controlled stability chambers
- UV light cabinet
- Centrifuge
- pH meter, viscometer, microscope

Procedure:

- Sample Preparation: Prepare batches of the test and control emulsions. Fill into the final intended packaging.
- Initial Analysis (Time Zero): Analyze both batches for initial parameters.
- Stability Conditions:
 - Accelerated Stability: Store samples at elevated temperatures (e.g., 40°C, 45°C) and controlled humidity for 3-6 months.[\[7\]](#)
 - Real-Time Stability: Store samples under normal conditions (e.g., 25°C/60% RH) for the intended shelf life (e.g., 12-24 months).[\[7\]](#)
 - Light Exposure: Expose samples to UV light to assess photodegradation.[\[13\]](#)
 - Freeze-Thaw Cycles: Subject samples to alternating low and high temperatures (e.g., -10°C to 25°C) for several cycles.[\[5\]](#)
- Periodic Evaluation: At specified time points (e.g., 1, 3, 6, 12 months), withdraw samples and evaluate the parameters listed in Table 2.

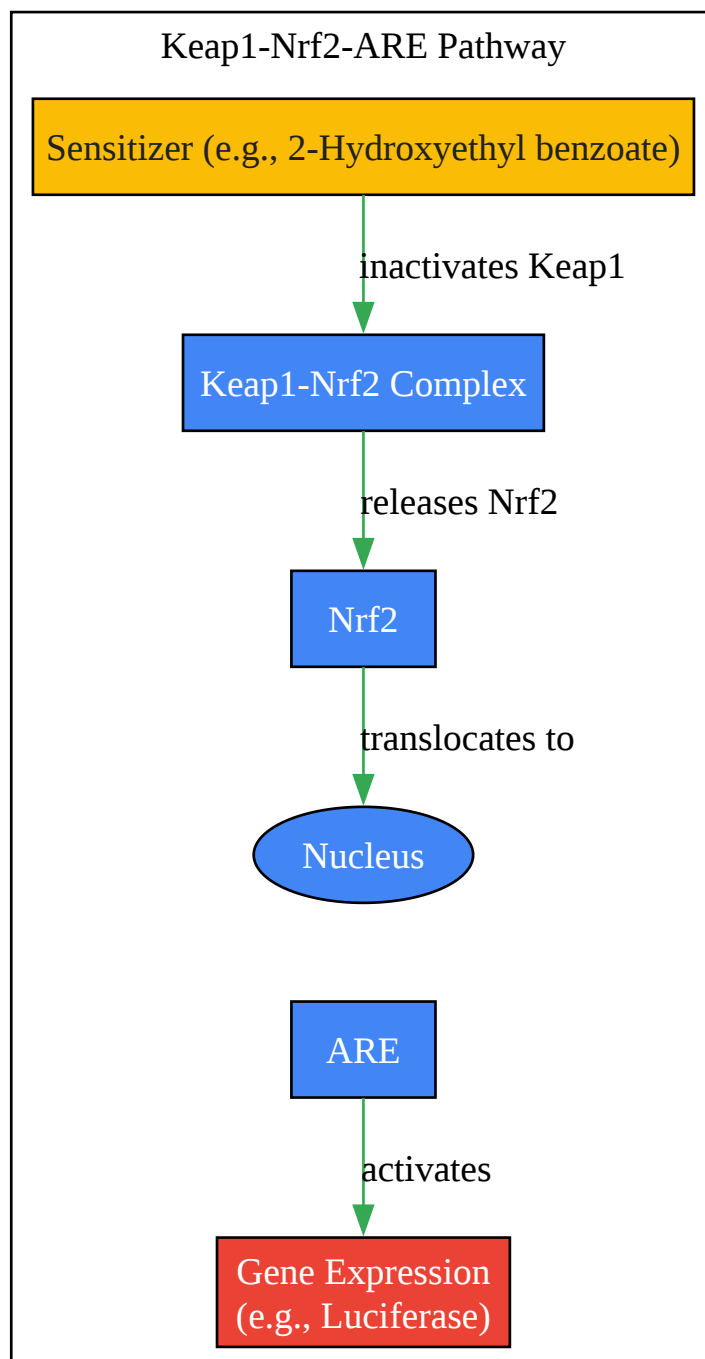
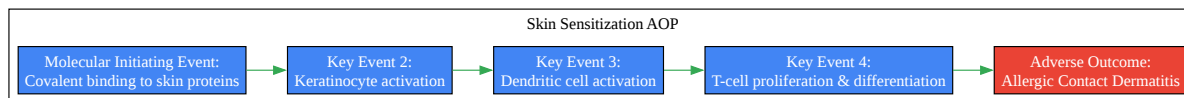
Table 2: Parameters for Emulsion Stability Assessment

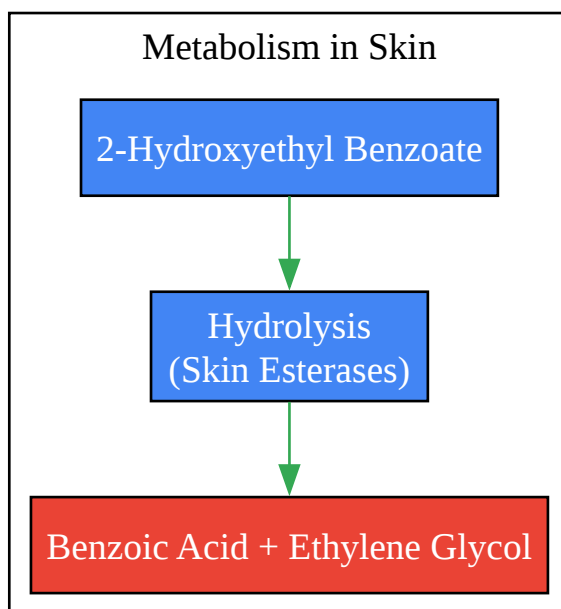
Parameter	Method	Purpose
Appearance	Visual Inspection	To detect phase separation, creaming, or sedimentation.
Color	Colorimetry or Visual	To assess color changes.
Odor	Olfactory Evaluation	To detect any changes in the fragrance profile.
pH	pH meter	To monitor changes in acidity/alkalinity.
Viscosity	Viscometer	To assess changes in the product's flow properties.
Droplet Size	Microscopy/Light Scattering	To detect flocculation or coalescence of emulsion droplets.
Chemical Assay	GC-MS or HPLC	To quantify the concentration of 2-Hydroxyethyl benzoate.

Safety Assessment: Skin Sensitization Potential

Based on available data for related compounds and in silico predictions, **2-Hydroxyethyl benzoate** is not expected to be a skin sensitizer.^[16] To confirm this, in vitro assays that are part of the Adverse Outcome Pathway (AOP) for skin sensitization are recommended. The following are detailed protocols for two key OECD-validated in vitro tests.

Diagram 2: Adverse Outcome Pathway (AOP) for Skin Sensitization





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